Technical Monograph: 4-Azido-3-nitrobenzamide

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Compound of Interest	
Compound Name:	*4-azido-3-nitrobenzamide*
CAS No.:	*1513989-01-9*
Cat. No.:	*B6189105*

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Classification: Photoaffinity Labeling Reagent / Pharmacological Probe CAS Registry Number: 1513989-01-9 Molecular Formula: $C_7H_5N_5O_3$ Molecular Weight: 207.15 g/mol [1]

Part 1: Executive Summary

4-Azido-3-nitrobenzamide (ANBA) is a specialized bifunctional chemical probe designed for the structural characterization of drug-target interactions. It serves as a photoactivatable analog of 3-nitrobenzamide and benzamide, which are established pharmacophores in two critical therapeutic areas:

- PARP Inhibition: Targeting the nicotinamide binding pocket of Poly(ADP-ribose) polymerase (PARP-1) involved in DNA repair.
- Retroviral Nucleocapsid Targeting: Targeting the zinc finger domains of the HIV-1 Nucleocapsid protein (NCp7).

Unlike standard inhibitors that interact reversibly, ANBA incorporates an aryl azide moiety. Upon UV irradiation, this group generates a highly reactive nitrene species that covalently crosslinks to the adjacent amino acid residues of the target protein. This "freeze-frame"

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capability allows researchers to map the precise binding coordinates of benzamide-class drugs within complex biological environments.

Part 2: Chemical Architecture & Mechanism

Structural Logic

The design of ANBA synthesizes a recognition motif with a reactive warhead:

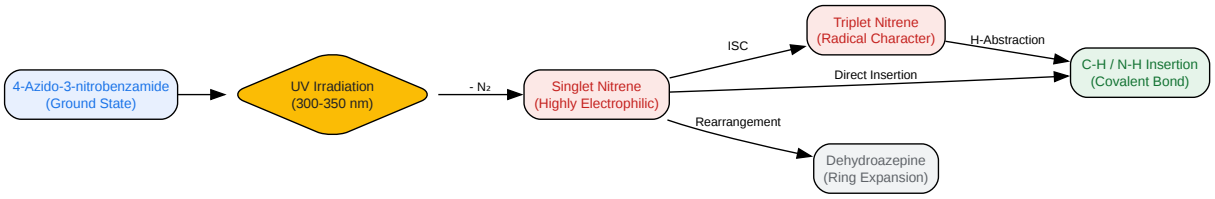
- Benzamide Core: Mimics the nicotinamide moiety of NAD+, ensuring high-affinity binding to the catalytic domain of PARP enzymes.
- 3-Nitro Group: Enhances binding affinity via electron withdrawal and hydrogen bonding; in HIV research, this group is critical for electrophilic attack on zinc-coordinating cysteines.
- 4-Azido Group ($-N_3$): The photo-labile "warhead." It is sterically unobtrusive (pseudohalogen), allowing the molecule to bind initially without disrupting the native pocket geometry.

Photochemical Activation Pathway

The utility of ANBA relies on the photochemistry of the phenyl azide.

- Quiescent State: Stable in the dark at physiological pH.
- Activation: Irradiation at 300–350 nm excites the azide.
- Nitrene Formation: Nitrogen gas (N_2) is expelled, generating a singlet nitrene (R-N:).
- Insertion/Crosslinking: The nitrene rapidly inserts into nearby C-H or N-H bonds of the protein backbone, forming a permanent covalent tether.

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Figure 1: Photochemical reaction pathways of ANBA. The primary labeling mechanism involves nitrene insertion into the target protein.

Part 3: Synthesis & Preparation

Objective: Synthesize **4-azido-3-nitrobenzamide** from the commercially available precursor 4-chloro-3-nitrobenzamide via Nucleophilic Aromatic Substitution (S_NAr).

Reagents

- Precursor: 4-Chloro-3-nitrobenzamide (CAS: 31642-94-1)
- Nucleophile: Sodium Azide (NaN_3)
- Solvent: Dimethyl Sulfoxide (DMSO) or DMF (Anhydrous)
- Workup: Ice-cold distilled water

Protocol

- Dissolution: Dissolve 1.0 eq (e.g., 200 mg) of 4-chloro-3-nitrobenzamide in 2 mL of anhydrous DMSO in a light-protected vial (amber glass).
- Azidation: Add 1.5 eq of Sodium Azide (NaN_3). Caution: NaN_3 is toxic.
- Reaction: Stir the mixture at 60°C for 4–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1) for the disappearance of the starting chloride.

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- Quenching: Pour the reaction mixture slowly into 20 mL of ice-cold water with vigorous stirring. The product should precipitate as a yellow/orange solid.
- Isolation: Filter the precipitate, wash with cold water (3x), and dry under vacuum in the dark.
- Characterization:
  - IR: Look for the strong azide stretch at ~2100–2150 cm^{-1}.
  - UV-Vis: Absorbance max typically around 260–280 nm with a tail into the 300 nm region.

Part 4: Experimental Application: Photoaffinity Labeling of PARP-1

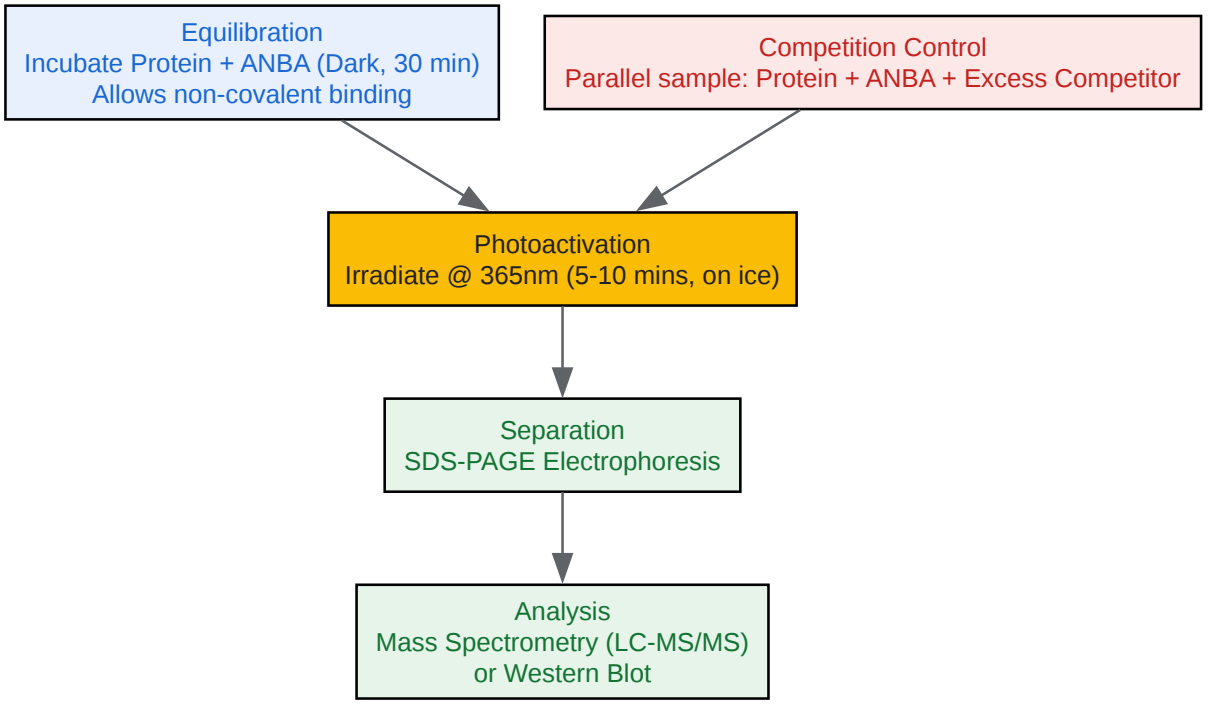
Context: This protocol describes using ANBA to label the catalytic domain of PARP-1 to verify binding competition with novel inhibitors.

Materials

- Buffer: 50 mM Tris-HCl (pH 8.0), 10 mM $MgCl_2$, 1 mM DTT.
- Protein: Recombinant PARP-1 or nuclear extract.
- Probe: ANBA (100 mM stock in DMSO).
- UV Source: Handheld UV lamp (365 nm) or Stratalinker.

Workflow Diagram

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Figure 2: Experimental workflow for photoaffinity labeling. Step 2 is critical for validating specificity.

Step-by-Step Procedure

- Incubation: Prepare 50 µL reactions containing 1 µM PARP-1 enzyme. Add ANBA to a final concentration of 10–50 µM.
    - Control: For the competition control, pre-incubate with 500 µM 3-nitrobenzamide (non-photoactive) for 15 mins before adding ANBA.
- Equilibration: Incubate in the dark at room temperature for 30 minutes to establish equilibrium binding.
- Irradiation: Place samples on ice (to prevent thermal degradation). Irradiate with UV light (365 nm, ~5 mW/cm²) for 10 minutes at a distance of 5 cm.
- Quenching: Add SDS-PAGE loading buffer containing β-mercaptoethanol to quench remaining nitrenes and denature the protein.

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- Analysis:
  - Gel Electrophoresis: Run samples on a 10% SDS-PAGE gel.
  - Mass Spectrometry: Excise the protein band, perform tryptic digestion, and analyze via LC-MS/MS. Look for a mass shift corresponding to the adduct (+207 Da minus N_2 = +179 Da modification).

Part 5: Safety & Handling

- Explosion Hazard: While aryl azides are generally stable, they are high-energy compounds. Do not subject ANBA to temperatures >100°C or mechanical shock. Store in the dark.
- Toxicity: Sodium azide (used in synthesis) is highly toxic and inhibits cytochrome c oxidase. ANBA itself should be treated as a potential mutagen and handled in a fume hood.
- Light Sensitivity: Always handle the compound under amber light or in foil-wrapped vessels to prevent premature photolysis.

Part 6: References

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